

Application Notes and Protocols: Preparing TC-G 1005 Stock Solution in DMSO

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Compound of Interest

Compound Name: TC-G 1005

Cat. No.: B611244

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This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **TC-G 1005** in Dimethyl Sulfoxide (DMSO). **TC-G 1005** is a potent and selective agonist for the G protein-coupled bile acid receptor 1 (GPBAR1), also known as TGR5.^{[1][2]} It is a valuable tool for investigating metabolic diseases, as its activation of TGR5 can lead to increased glucagon-like peptide-1 (GLP-1) secretion and a subsequent reduction in blood glucose levels.^{[2][3]}

Physicochemical and Biological Properties

TC-G 1005 is an experimental drug used in research to study the function of the TGR5 receptor.^[1] It is selective for TGR5 over the farnesoid X receptor (FXR).

Property	Value	Source
Molecular Weight	399.48 g/mol	
Formula	C ₂₅ H ₂₅ N ₃ O ₂	
CAS Number	1415407-60-1	
Appearance	Off-white to yellow solid	
Purity	≥98%	
EC ₅₀ (human TGR5)	0.72 nM	
EC ₅₀ (mouse TGR5)	6.2 nM	

Solubility Data

TC-G 1005 exhibits high solubility in DMSO. It is recommended to use a new, unopened bottle of anhydrous DMSO for preparing the stock solution, as DMSO is hygroscopic and absorbed water can affect the solubility of the compound.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Source
DMSO	100 mM	39.95 mg/mL	
Ethanol	100 mM	39.95 mg/mL	

Experimental Protocol: Preparation of a 10 mM TC-G 1005 Stock Solution

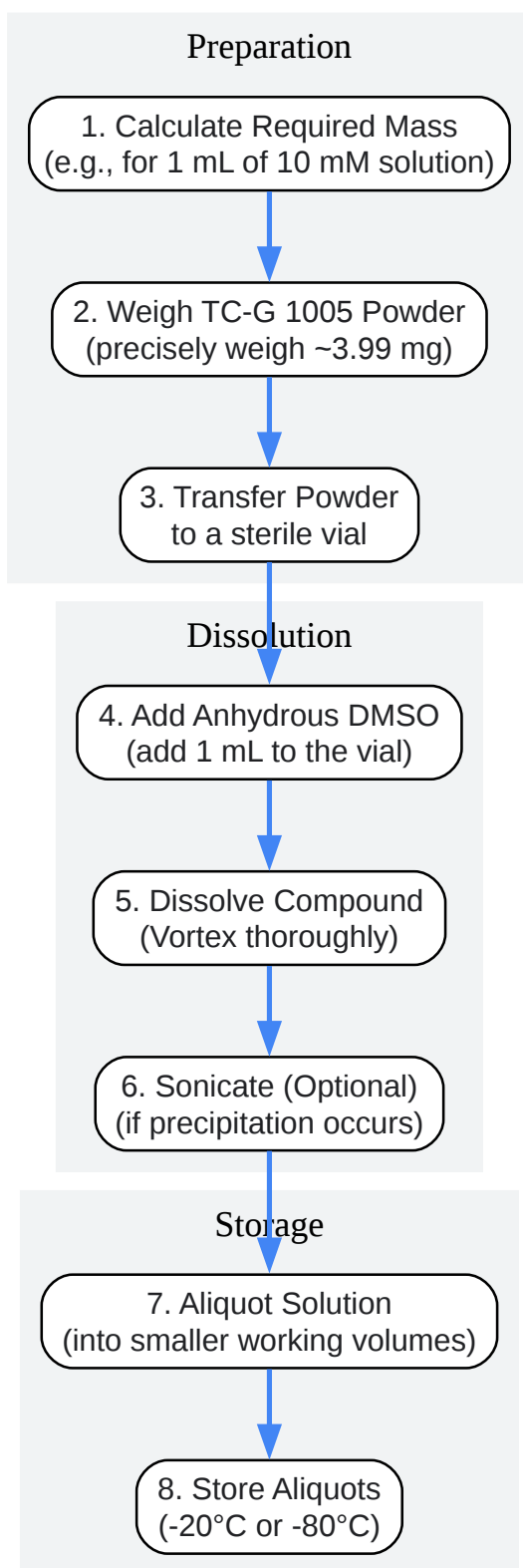
This protocol describes the preparation of a 10 mM stock solution of **TC-G 1005** in DMSO.

Materials and Equipment

- **TC-G 1005** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Experimental Workflow



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Caption: Workflow for preparing **TC-G 1005** stock solution.

Procedure

- Calculate the required mass of **TC-G 1005**.
 - To prepare a 10 mM stock solution, the required mass can be calculated using the formula:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 399.48 \text{ g/mol} = 0.00399 \text{ g}$
 - $\text{Mass (mg)} = 3.99 \text{ mg}$
- Weigh the **TC-G 1005** powder.
 - Using an analytical balance, carefully weigh out approximately 3.99 mg of **TC-G 1005** powder and record the exact weight.
 - Transfer the powder to a sterile microcentrifuge tube or an amber glass vial.
- Add DMSO and dissolve.
 - Based on the actual mass weighed, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 399.48 \text{ (g/mol)}] / 0.010 \text{ (mmol/mL)}$
 - For example, if 4.0 mg was weighed, the required DMSO volume is: $[4.0 / 399.48] / 0.010 \approx 1.001 \text{ mL}$.
 - Add the calculated volume of anhydrous DMSO to the vial containing the **TC-G 1005** powder.
- Ensure complete dissolution.
 - Cap the vial securely and vortex the solution until the powder is completely dissolved.

- Visually inspect the solution against a light source to ensure there are no visible particles.
- If dissolution is slow or particulates are observed, sonicate the vial in an ultrasonic water bath for 5-10 minutes.

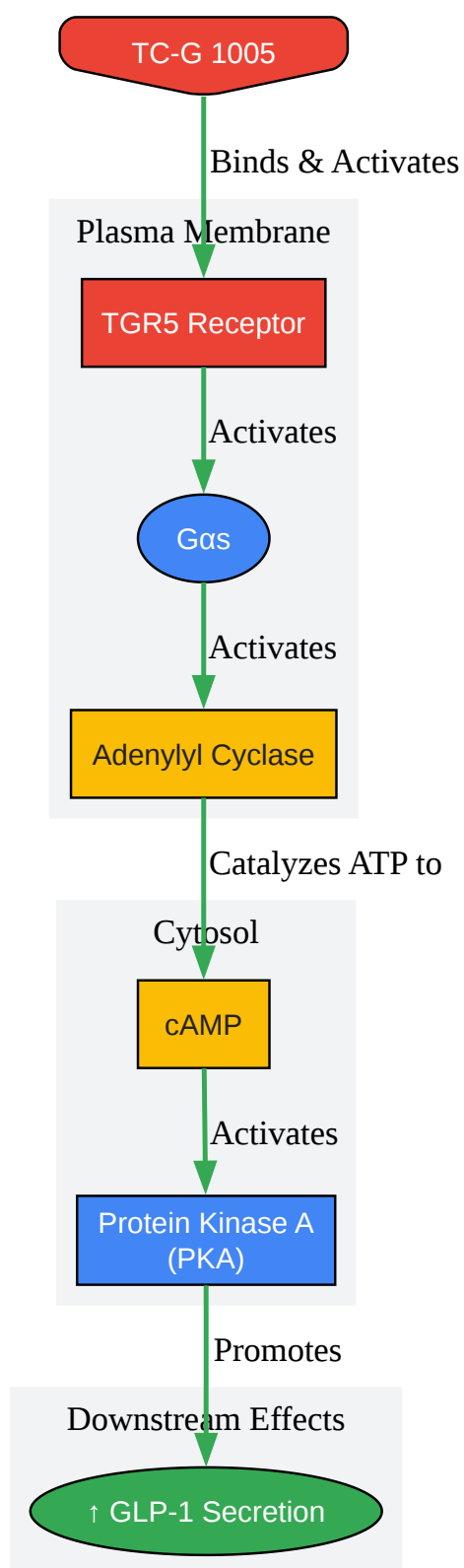
Storage and Stability

- Powder: Store the solid compound at -20°C for up to 3 years.
- Stock Solution: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots in tightly sealed vials.
 - For long-term storage (up to 2 years), store at -80°C.
 - For short-term storage (up to 1 year), store at -20°C.

Note on DMSO: DMSO is a powerful solvent that can carry substances through the skin. Always handle with appropriate gloves and safety measures. Be aware that DMSO may interfere with certain biological assays.

Mechanism of Action: TGR5 Signaling Pathway

TC-G 1005 acts as an agonist at the TGR5 receptor, a G protein-coupled receptor (GPCR). Upon binding, it initiates a signaling cascade primarily through the Gas protein subunit. This leads to the activation of adenylyl cyclase, which increases intracellular levels of cyclic adenosine monophosphate (cAMP). Elevated cAMP activates Protein Kinase A (PKA), which in turn phosphorylates downstream targets. In intestinal enteroendocrine L-cells, this pathway stimulates the transcription of the proglucagon gene and promotes the secretion of GLP-1, a key hormone in regulating glucose homeostasis.



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Caption: TGR5 signaling pathway activated by **TC-G 1005**.

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References

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